

# Ethyl Methoxyacetate: A Technical Guide to Hazards and GHS Classification

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## Compound of Interest

Compound Name: Ethyl methoxyacetate

Cat. No.: B146871

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This technical guide provides a comprehensive overview of the hazards associated with **ethyl methoxyacetate**, including its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Due to the limited availability of specific toxicological and ecotoxicological data for **ethyl methoxyacetate**, this guide also presents data from structurally similar compounds, ethyl acetate and 2-methoxyethyl acetate, to provide a more complete hazard profile. All quantitative data is summarized in tables for ease of comparison, and detailed experimental protocols for key hazard assessments are described.

## GHS Classification of Ethyl Methoxyacetate

**Ethyl methoxyacetate** is classified under the GHS as a Flammable Liquid, Category 3. This classification is based on its flash point, which is a key parameter for determining the fire hazard of a liquid.

GHS Label Elements:

- Pictogram:
  -  alt text
- Signal Word: Warning
- Hazard Statement:

- H226: Flammable liquid and vapor.
- Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet (SDS) for **ethyl methoxyacetate**. Key statements include those related to prevention (e.g., keeping away from heat and ignition sources), response (e.g., in case of fire), storage (e.g., storing in a well-ventilated place), and disposal.

## Physicochemical and Flammability Data

The primary physical hazard of **ethyl methoxyacetate** is its flammability. The table below summarizes its key physicochemical properties related to this hazard.

Property	Value	Reference
Flash Point	46 °C (114.8 °F) - closed cup	[1]
Boiling Point	144.5 °C (292.1 °F)	[2]
Vapor Density	4.08 (Air = 1)	[2]
Specific Gravity	1.007 g/mL at 25 °C	[1]

## Toxicological Hazards (Analog Data)

As specific toxicological data for **ethyl methoxyacetate** is not readily available, data for the structurally similar compounds ethyl acetate and 2-methoxyethyl acetate are presented below. This information provides an indication of the potential health hazards of **ethyl methoxyacetate**.

It is crucial to note that this data is for analogous compounds and should be interpreted with caution.

## Acute Toxicity

Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Oral LD50 (rat)	5620 mg/kg[3][4][5]	2900 - 3390 mg/kg[6][7]
Dermal LD50 (rabbit)	>18000 mg/kg[3]	5250 - 5300 mg/kg[6][7]
Inhalation LC50 (rat)	16000 ppm (6 hours)[4]	1500 ppm (7 hours)[8]

## Skin and Eye Irritation

Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Skin Irritation (rabbit)	Mild skin irritation[9]	Not classified as a skin irritant[8]
Eye Irritation (rabbit)	Causes serious eye irritation[3]	Mild eye irritation[8]

## Environmental Hazards (Analog Data)

Ecotoxicological data for **ethyl methoxyacetate** is limited. The following data for ethyl acetate and 2-methoxyethyl acetate can be used to estimate its potential environmental impact.

Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Aquatic Toxicity - Fish (LC50)	Data not readily available in searched results	The substance is harmful to aquatic organisms[10]
Aquatic Toxicity - Daphnia (EC50)	Data not readily available in searched results	Data not readily available in searched results

## Experimental Protocols

### Determination of Flash Point (Closed-Cup Method)

The flash point of a flammable liquid is determined using a standardized closed-cup apparatus, such as the Pensky-Martens or Tag Closed Cup tester.[11]

Methodology:

- A specified volume of the liquid sample is placed in the test cup.[11]

- The cup is sealed with a lid containing an ignition source and a thermometer.[12]
- The sample is heated at a slow, constant rate while being stirred.[11]
- At specified temperature intervals, the ignition source is applied to the vapor space above the liquid.[12]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor to ignite.[8]

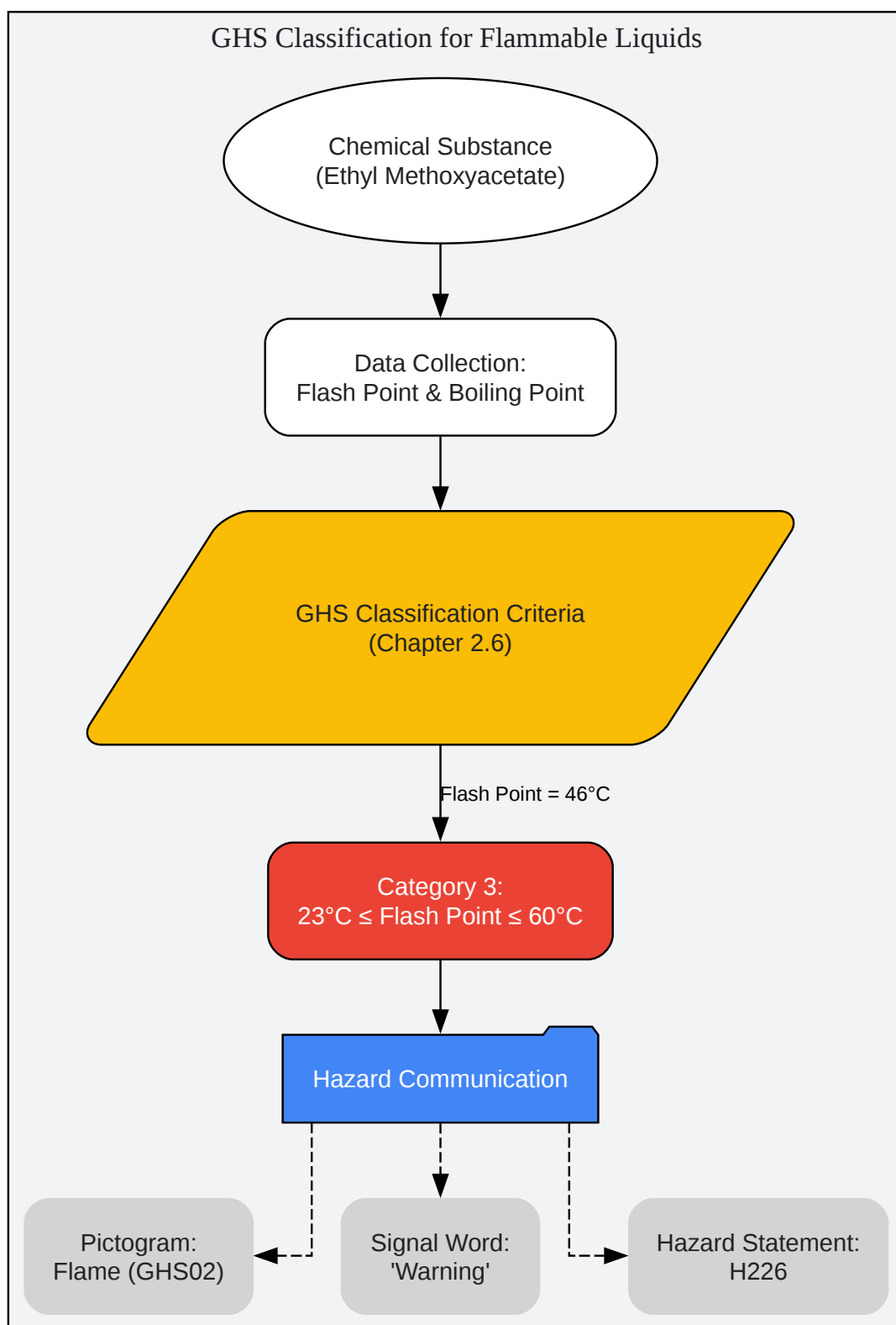
## OECD Test Guidelines for Toxicological Hazards

The assessment of acute toxicity and irritation is conducted following standardized protocols developed by the Organisation for Economic Co-operation and Development (OECD).

- OECD 401: Acute Oral Toxicity: This guideline describes the procedure for determining the acute oral toxicity (LD50) of a substance.[6] A single dose of the substance is administered orally to animals, and they are observed for a specified period for signs of toxicity and mortality.[6]
- OECD 402: Acute Dermal Toxicity: This guideline outlines the method for assessing the acute dermal toxicity (LD50) of a substance.[7][13][14][15] The substance is applied to the shaved skin of animals, and they are observed for toxic effects and mortality.[15]
- OECD 403: Acute Inhalation Toxicity: This guideline provides the protocol for determining the acute inhalation toxicity (LC50) of a substance.[3][4][5][16][17] Animals are exposed to the substance in the form of a gas, vapor, or aerosol for a defined period, followed by an observation period.[5]
- OECD 404: Acute Dermal Irritation/Corrosion: This guideline details the procedure for evaluating the potential of a substance to cause skin irritation or corrosion.[18][19][20][21][22] A small amount of the substance is applied to the skin of an animal, and the site is observed for signs of erythema (redness) and edema (swelling).[20]
- OECD 405: Acute Eye Irritation/Corrosion: This guideline describes the method for assessing the potential of a substance to cause eye irritation or corrosion.[1][2][23][24][25][26] A small

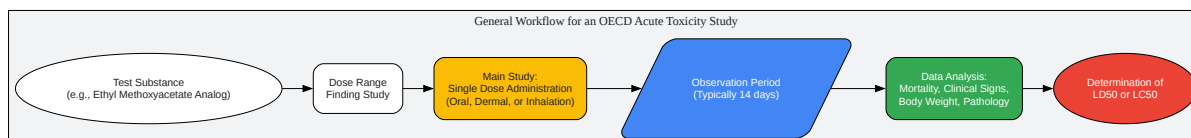
amount of the substance is instilled into the eye of an animal, and the eye is examined for effects on the cornea, iris, and conjunctiva.[\[23\]](#)

## Visualizations



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Caption: GHS classification workflow for **ethyl methoxyacetate** as a flammable liquid.



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Caption: Generalized workflow for an acute toxicity study following OECD guidelines.

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